

Methylcarbamic acid degradation pathways and byproducts

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Compound of Interest

Compound Name: **Methylcarbamic acid**

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Core Degradation Pathways

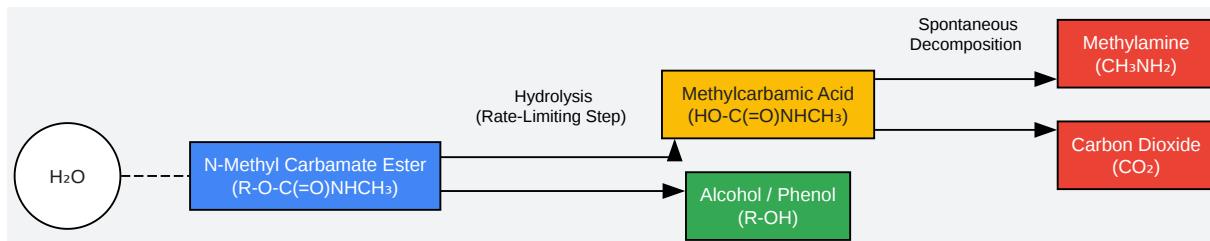
Methylcarbamic acid (CH_3NHCOOH) is an unstable compound that readily decomposes. Its formation and degradation are central to understanding the environmental impact and toxicology of several classes of industrial and agricultural chemicals. The primary pathways for its degradation are hydrolysis, thermal decomposition, and enzymatic catalysis.

Hydrolytic Degradation

In aqueous environments, the principal degradation pathway for N-methyl carbamate compounds involves hydrolysis. This process occurs in two main steps:

- Ester Hydrolysis: The parent N-methyl carbamate ester undergoes hydrolysis to yield an alcohol or phenol and **methylcarbamic acid**. This reaction is the rate-limiting step and is significantly influenced by pH, with rates increasing under alkaline conditions.[\[1\]](#)[\[2\]](#)
- Spontaneous Decomposition: The resulting **methylcarbamic acid** is highly unstable in water and rapidly decomposes to form methylamine and carbon dioxide.[\[3\]](#)[\[4\]](#)

This pathway is crucial for the detoxification of carbamate pesticides in the environment.[\[4\]](#)

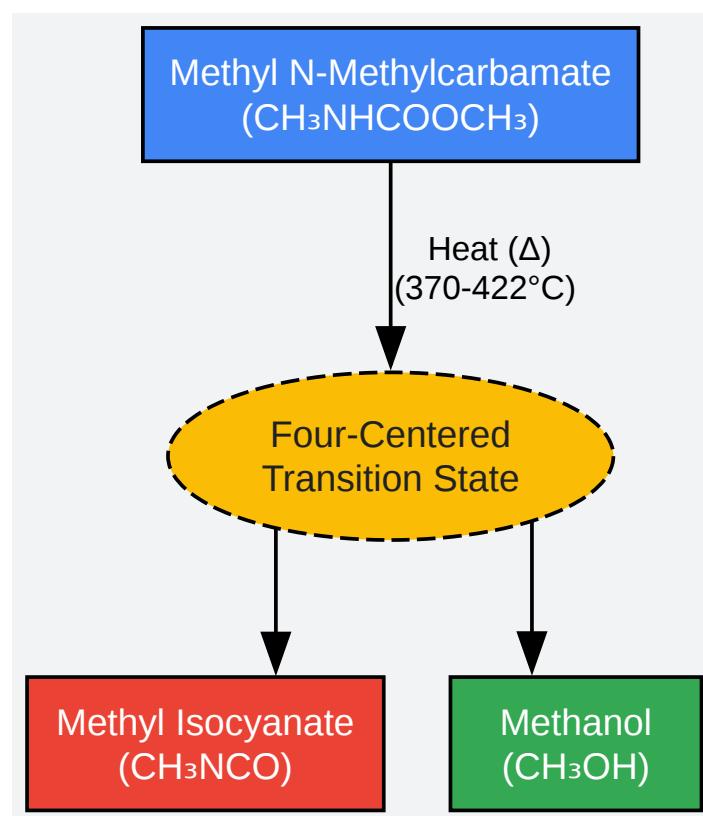
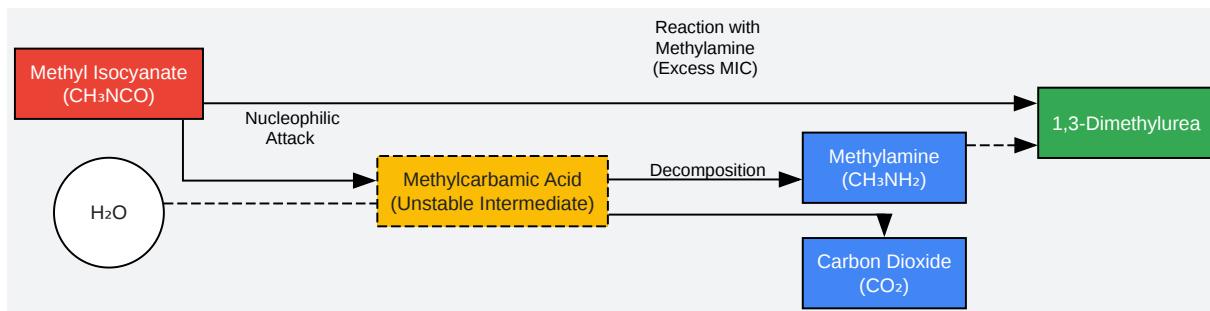


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Fig. 1: General Hydrolytic Degradation Pathway of N-Methyl Carbamates.

Formation and Degradation from Methyl Isocyanate (MIC)

Methyl isocyanate (MIC), a highly toxic industrial chemical, reacts readily with water. This reaction proceeds through the formation of **methylcarbamic acid** as a transient intermediate, which then decomposes.^{[5][6][7]} The reaction is exothermic and can become violent, especially in the presence of acids or bases or at elevated temperatures.^{[7][8]} If MIC is in excess, it can react with the methylamine formed to produce 1,3-dimethylurea.^{[6][7]}



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